

Beauvericin: A Comprehensive Review of its Biological Activities

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Beauvericin A*

Cat. No.: *B10821189*

[Get Quote](#)

A Technical Guide for Researchers, Scientists, and Drug Development Professionals

This in-depth guide explores the multifaceted biological activities of Beauvericin (BEA), a cyclic hexadepsipeptide mycotoxin produced by various fungal species, including *Beauveria bassiana* and several *Fusarium* species.^[1] This document provides a comprehensive overview of its anticancer, antimicrobial, antiviral, and insecticidal properties, complete with quantitative data, detailed experimental protocols, and visualizations of its mechanisms of action.

Core Biological Activities of Beauvericin

Beauvericin exhibits a broad spectrum of biological effects, making it a compound of significant interest for therapeutic and pesticidal applications.^{[2][3]} Its primary mode of action is often attributed to its ionophoric properties, enabling it to transport cations, particularly calcium (Ca^{2+}), across biological membranes, thereby disrupting cellular homeostasis.^[4]

Anticancer Activity

Beauvericin has demonstrated potent cytotoxic effects against a variety of cancer cell lines.^[5] Its anticancer activity is primarily mediated through the induction of apoptosis. Mechanistically, Beauvericin increases intracellular calcium levels, leading to mitochondrial dysfunction, the

generation of reactive oxygen species (ROS), and the activation of key signaling pathways that culminate in programmed cell death.

Table 1: Anticancer Activity of Beauvericin (IC₅₀ Values)

Cell Line	Cancer Type	IC ₅₀ (μM)	Reference
KB	Human Oral Epidermoid Carcinoma	5.76 ± 0.55	
KBv200	Multidrug-Resistant KB	5.34 ± 0.09	
NCI-H460	Human Non-Small Cell Lung Cancer	1.41	
MIA Pa Ca-2	Human Pancreatic Carcinoma	1.66	
MCF-7	Human Breast Cancer	1.81	
SF-268	Human CNS Cancer (Glioma)	2.29	
CT-26	Murine Colon Carcinoma	~1.8 (at high density)	
SW620	Human Colon Carcinoma (Metastatic)	0.7	
HepG2	Human Hepatocellular Carcinoma	12.5 ± 0.04 (24h), 7.01 ± 0.05 (48h), 5.5 ± 0.07 (72h)	
SH-SY5Y	Human Neuroblastoma	12 (24h), 3.25 (48h)	
SF-9	Fall Armyworm Ovary	2.81	
SF-21	Fall Armyworm Ovary	6.94	

Antimicrobial Activity

Beauvericin exhibits broad-spectrum antibacterial activity against both Gram-positive and Gram-negative bacteria. Unlike many antibiotics that target cell wall synthesis, Beauvericin's mechanism is thought to involve the disruption of other cellular organelles or enzyme systems. While its standalone antifungal activity is limited, it has been shown to potentiate the effects of conventional antifungal drugs, such as azoles, by inhibiting multidrug efflux pumps in resistant fungal strains.

Table 2: Antibacterial Activity of Beauvericin (MIC Values)

Bacterial Strain	Gram Stain	MIC	Reference
Staphylococcus aureus	Positive	3.91 μ M	
Escherichia coli	Negative	>3.91 μ M	
Candida albicans	-	>3.91 μ M	
Mycobacterium tuberculosis	-	0.8–1.6 mg/mL	
Bacillus cereus	Positive	3.12 μ g/mL	
Salmonella typhimurium	Negative	6.25 μ g/mL	
Bacillus subtilis	Positive	18.4 - 70.7 μ g/mL	
Staphylococcus haemolyticus	Positive	18.4 - 70.7 μ g/mL	
Pseudomonas lachrymans	Negative	18.4 - 70.7 μ g/mL	
Agrobacterium tumefaciens	Negative	18.4 - 70.7 μ g/mL	
Xanthomonas vesicatoria	Negative	18.4 - 70.7 μ g/mL	

Table 3: Antifungal Potentiating Activity of Beauvericin

Fungal Strain	Antifungal Agent	Effect of Beauvericin	Reference
Fluconazole-resistant Candida albicans	Miconazole	Decreased IC ₅₀ from 1.3 μM to 0.25-0.31 μM	
Azole-resistant Candida isolates	Azoles	Abrogates resistance	

Antiviral Activity

Beauvericin has shown promising antiviral activity, notably against the Human Immunodeficiency Virus Type 1 (HIV-1). It acts as an inhibitor of the HIV-1 integrase enzyme, which is crucial for the integration of the viral genome into the host cell's DNA.

Table 4: Antiviral Activity of Beauvericin

Virus	Target	IC ₅₀	Reference
HIV-1	Integrase	1.9 μM	

Insecticidal Activity

Beauvericin was initially discovered for its insecticidal properties. It is toxic to a wide range of insects, and its mechanism of action is likely related to its ability to disrupt ion balance in insect cells.

Table 5: Insecticidal Activity of Beauvericin

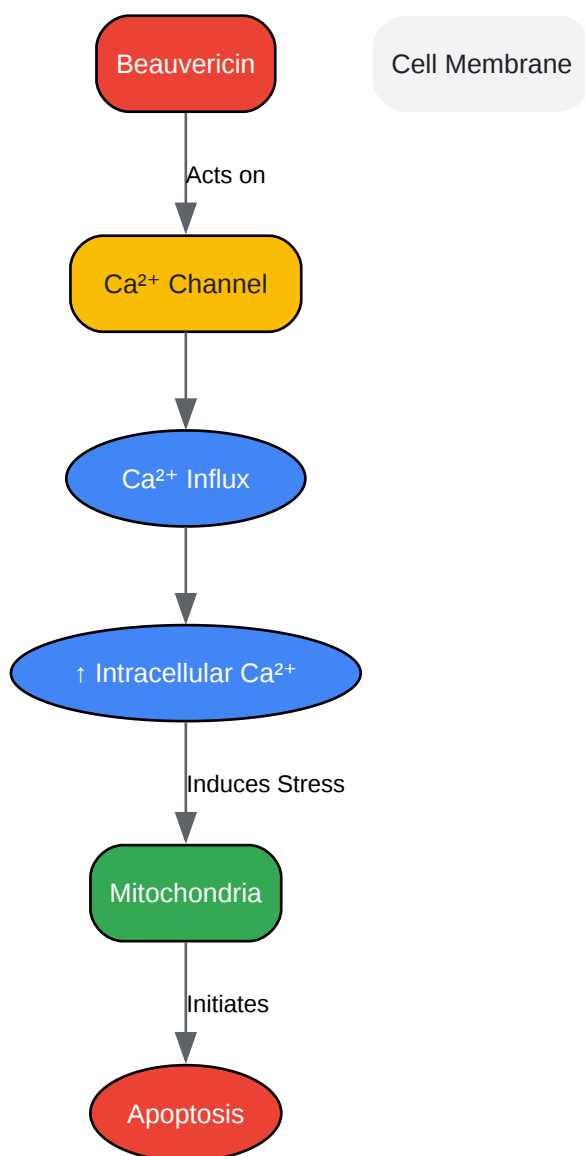
Insect Species	Activity Metric	Value	Reference
Tetranychus urticae (Two-spotted spider mite)	LC ₅₀	0.9887 ppm (24h), 0.4653 ppm (48h)	
Spodoptera frugiperda	Cytotoxicity	High	

Key Signaling Pathways Modulated by Beauvericin

The biological effects of **Beauvericin** are intricately linked to its ability to modulate several key intracellular signaling pathways.

Intracellular Calcium Signaling

A primary mechanism of Beauvericin's action is the disruption of intracellular calcium homeostasis. As an ionophore, it facilitates the influx of extracellular Ca²⁺ into the cytoplasm, leading to a sustained elevation of intracellular calcium levels. This calcium overload triggers downstream events, including mitochondrial stress and the activation of apoptotic pathways.

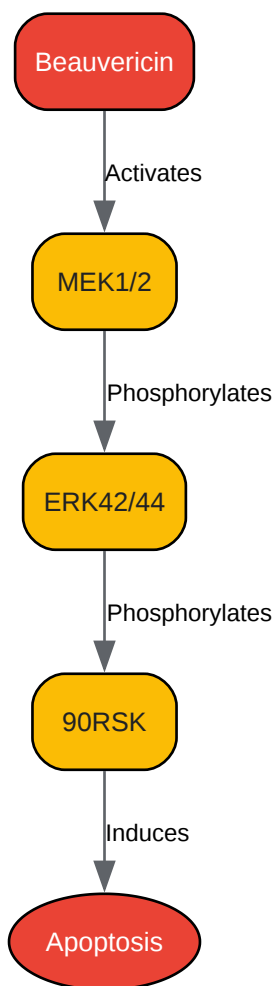


[Click to download full resolution via product page](#)

Beauvericin-induced intracellular calcium influx and apoptosis.

Mitogen-Activated Protein Kinase (MAPK) Pathway

Beauvericin has been shown to modulate the MAPK signaling pathway, which is crucial for cell proliferation, differentiation, and apoptosis. In some cancer cells, Beauvericin can activate the MEK1/2-ERK42/44-90RSK signaling cascade, leading to apoptosis.

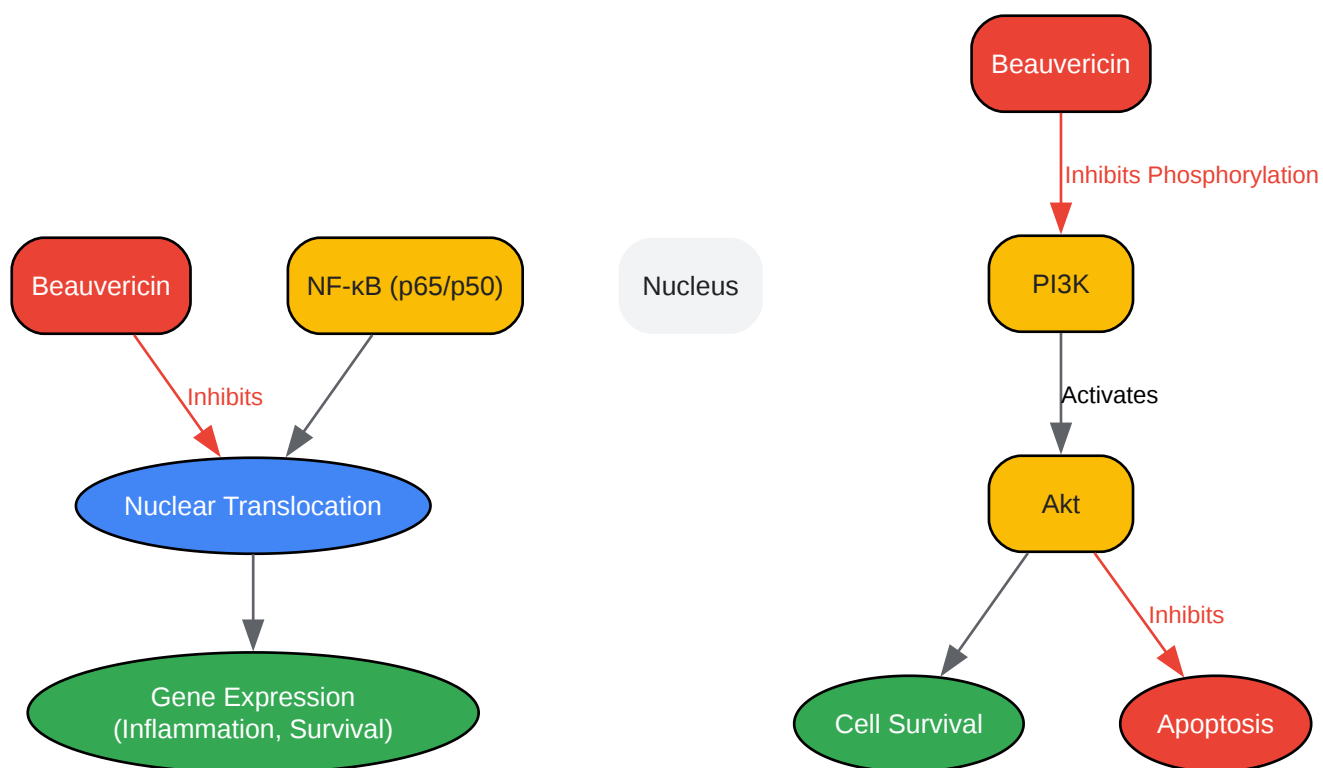


[Click to download full resolution via product page](#)

Beauvericin's activation of the MAPK pathway leading to apoptosis.

Nuclear Factor-kappa B (NF- κ B) Signaling Pathway

Beauvericin can inhibit the NF- κ B signaling pathway, a key regulator of inflammation and cell survival. It has been shown to prevent the nuclear translocation of the p65 and p50 subunits of NF- κ B, thereby downregulating the expression of pro-inflammatory and anti-apoptotic genes.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nuclear factor kappa B (NF-κB) translocation [bio-protocol.org]
- 2. Measurement of the Intracellular Calcium Concentration with Fura-2 AM Using a Fluorescence Plate Reader - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Beauvericin, a Bioactive Compound Produced by Fungi: A Short Review [mdpi.com]
- 4. bioaustralis.com [bioaustralis.com]
- 5. Search for Cell Motility and Angiogenesis Inhibitors with Potential Anticancer Activity: Beauvericin and Other Constituents of Two Endophytic Strains of *Fusarium oxysporum* - PMC [pmc.ncbi.nlm.nih.gov]

- To cite this document: BenchChem. [Beauvericin: A Comprehensive Review of its Biological Activities]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10821189/docs#beauvericin-a-comprehensive-review-of-its-biological-activities\]](https://www.benchchem.com/product/b10821189/docs#beauvericin-a-comprehensive-review-of-its-biological-activities)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)